

# A Comprehensive Technical Guide to the Chemistry and Reactivity of Morpholine

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## Compound of Interest

Compound Name: Morpholine

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive review of the core chemistry, reactivity, and applications of **morpholine**. The content is structured to serve as an essential resource for researchers, scientists, and professionals involved in drug development and organic synthesis. All quantitative data has been summarized into clearly structured tables for easy comparison, and detailed experimental protocols for key reactions are provided.

## Core Concepts: Structure and Properties of Morpholine

**Morpholine** is a heterocyclic organic compound with the chemical formula  $O(CH_2CH_2)_2NH$ .<sup>[1]</sup> Its six-membered ring contains both an amine and an ether functional group.<sup>[1]</sup> The presence of the ether oxygen atom withdraws electron density from the nitrogen, making it less nucleophilic and less basic than structurally similar secondary amines like piperidine.<sup>[1]</sup>

**Morpholine** is a colorless, hygroscopic liquid with a characteristic weak ammonia- or fish-like odor.<sup>[1][2]</sup> It is miscible with water and a wide range of organic solvents.<sup>[3]</sup>

## Physical and Chemical Properties

The physical and chemical properties of **morpholine** and several of its important derivatives are summarized in the tables below. This data is crucial for predicting their behavior in various chemical and biological systems.

Table 1: Physical Properties of **Morpholine** and Selected Derivatives

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)	Density (g/mL at 20-25°C)	Refractive Index (n <sub>20/D</sub> )
Morpholine	C <sub>4</sub> H <sub>9</sub> NO	87.12	-5 to -4.9[4]	128-130[4]	0.996-1.007[4]	1.454-1.4545[4]
N-Methylmorpholine	C <sub>5</sub> H <sub>11</sub> NO	101.15	-66[4]	115-116[4]	0.92[4]	1.435[4]
N-Ethylmorpholine	C <sub>6</sub> H <sub>13</sub> NO	115.17	-63[4]	139[4]	0.91[4]	1.441[4]
N-Phenylmorpholine	C <sub>10</sub> H <sub>13</sub> NO	163.22	51-54[4]	268[4]	1.06[4]	1.5400[4]
N-Acetylmorpholine	C <sub>6</sub> H <sub>11</sub> NO <sub>2</sub>	129.16	10-14[4]	245[4]	1.11[4]	1.483[4]
4-(2-Hydroxyethyl)morpholine	C <sub>6</sub> H <sub>13</sub> NO <sub>2</sub>	131.17	-1 to 2[4]	227[4]	1.083[4]	1.48[4]

Table 2: Acidity, Basicity, and Solubility of **Morpholine** and Selected Derivatives

Compound	pKa	Solubility in Water
Morpholine	8.33-8.49[4]	Miscible[4]
N-Methylmorpholine	7.38[4]	Miscible[4]
N-Ethylmorpholine	7.67-7.7[4]	Miscible[4]
N-Phenylmorpholine	5.19 (Predicted)[4]	Slightly soluble[4]
N-Acetylmorpholine	-0.72 (Predicted)[4]	Miscible[4]
4-(2-Hydroxyethyl)morpholine	14.88 (Predicted)[4]	Miscible[4]

## Reactivity of Morpholine

**Morpholine** exhibits reactivity typical of a secondary amine, readily undergoing N-alkylation, N-acylation, and oxidation reactions.

### N-Alkylation

The nitrogen atom of **morpholine** can be alkylated using various alkylating agents, such as alkyl halides, in the presence of a base. This reaction is fundamental for the synthesis of a wide range of functionalized **morpholine** derivatives.

### N-Acylation

**Morpholine** reacts with acylating agents like acyl chlorides and acid anhydrides to form N-acyl**morpholines**. This reaction is often used to introduce a protecting group or to synthesize amides with specific properties.

### Oxidation

The nitrogen atom in **morpholine** and its N-alkyl derivatives can be oxidized to form N-oxides. For instance, N-methyl**morpholine** is oxidized by hydrogen peroxide to produce N-methyl**morpholine** N-oxide (NMO), a widely used co-oxidant in various oxidation reactions.[5]  
[6]

## Synthesis of Morpholine and its Derivatives

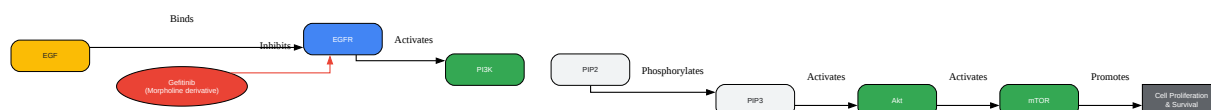
Industrially, **morpholine** is primarily produced by the dehydration of diethanolamine with sulfuric acid. Alternative methods include the reaction of diethylene glycol with ammonia under high temperature and pressure.[1]

## Morpholine in Drug Discovery and Development

The **morpholine** moiety is a privileged scaffold in medicinal chemistry, found in numerous approved drugs.[2] Its presence can enhance physicochemical properties, metabolic stability, and biological activity.

### Gefitinib: An EGFR Tyrosine Kinase Inhibitor

Gefitinib is an anticancer drug used for the treatment of non-small cell lung cancer.[7] It functions by inhibiting the tyrosine kinase activity of the Epidermal Growth Factor Receptor (EGFR).[7][8] By binding to the ATP-binding site of the EGFR's tyrosine kinase domain, gefitinib blocks the autophosphorylation of the receptor, thereby inhibiting downstream signaling pathways like the PI3K/Akt pathway, which are crucial for cancer cell proliferation and survival.[8][9]



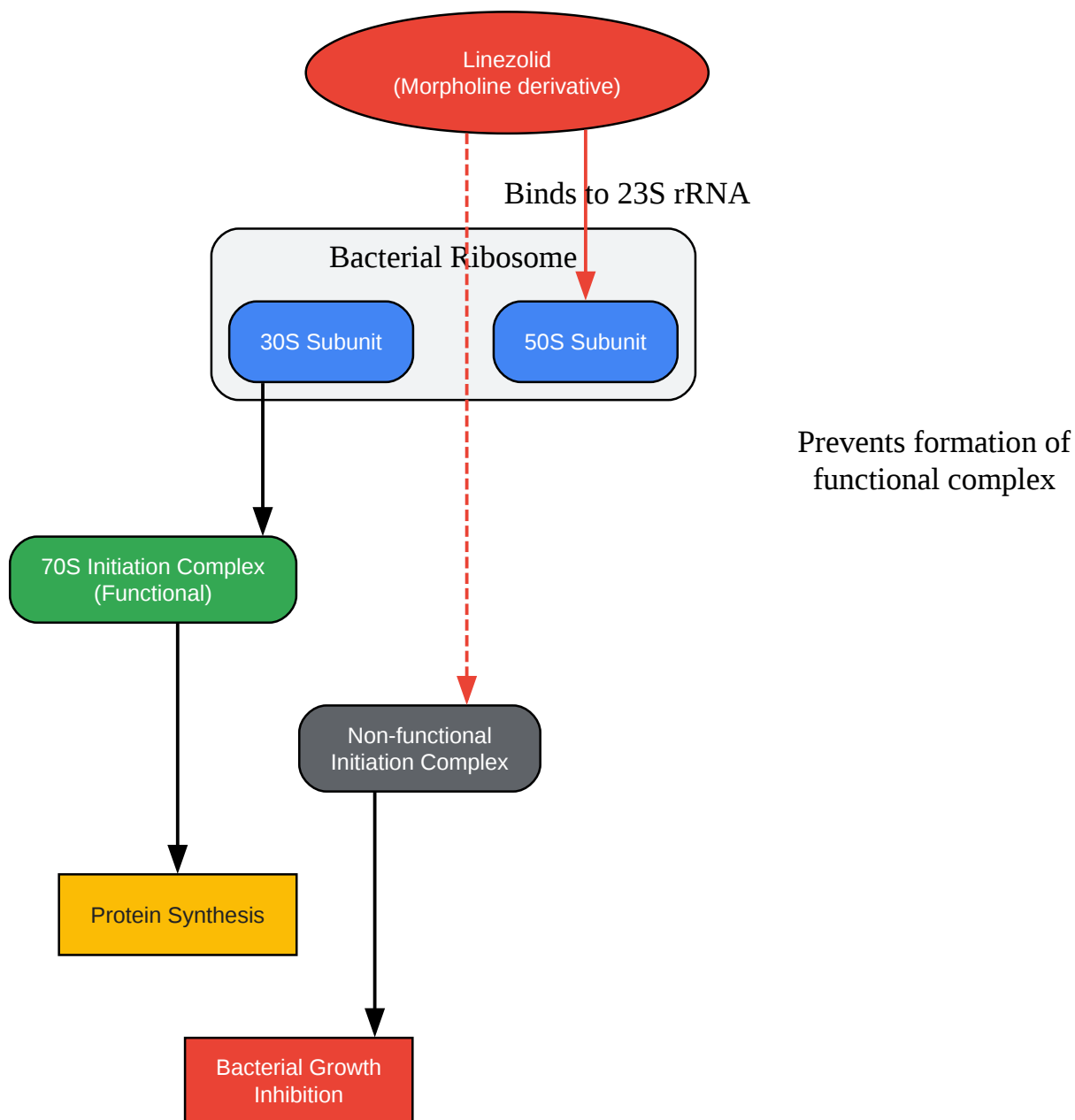
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Caption: Mechanism of action of Gefitinib.

### Linezolid: An Oxazolidinone Antibiotic

Linezolid is an important antibiotic used to treat infections caused by multi-resistant Gram-positive bacteria.[10] It inhibits bacterial protein synthesis by binding to the 23S rRNA of the 50S ribosomal subunit, preventing the formation of a functional 70S initiation complex.[10] This

unique mechanism of action makes it effective against bacteria that have developed resistance to other protein synthesis inhibitors.[11]



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